

18:1 Ethylene Glycol proper disposal procedures

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Compound of Interest

Compound Name: 18:1 Ethylene Glycol

Cat. No.: B140455

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Proper Disposal Procedures for Ethylene Glycol

This guide provides essential safety and logistical information for the proper disposal of Ethylene Glycol (CAS Number: 107-21-1), a common laboratory chemical. It is intended for researchers, scientists, and drug development professionals. Ethylene glycol is a colorless, odorless, viscous liquid that is harmful if swallowed and can cause organ damage with repeated exposure.^[1] Proper disposal is critical to protect human health and the environment.^[1]

Immediate Safety and Handling

Before handling ethylene glycol, it is crucial to be aware of its hazards. The primary route of acute toxicity is ingestion, which can lead to severe kidney damage.^[1] Skin and eye contact may cause irritation.^[1]

Personal Protective Equipment (PPE):

- Gloves: Wear chemically resistant gloves.^[1]
- Eye Protection: Safety glasses or goggles are required.
- Lab Coat: A standard lab coat should be worn.

Step-by-Step Disposal Protocol

1. Waste Characterization: The first step is to determine if the ethylene glycol waste is hazardous.

- Identification: Confirm the waste is ethylene glycol. Unknown wastes must be treated as hazardous.
- Contamination Assessment: Determine if the ethylene glycol is mixed with other substances. Used ethylene glycol, particularly from automotive or industrial systems, can be contaminated with heavy metals (like lead, cadmium, and chromium) or other chemicals, which may classify it as a hazardous waste under the Resource Conservation and Recovery Act (RCRA). Pure, unused ethylene glycol is not considered a hazardous waste by the EPA until a decision is made to dispose of it.
- Laboratory Analysis: If contamination is suspected, laboratory analysis such as the Toxicity Characteristic Leaching Procedure (TCLP) may be necessary to determine if it meets the criteria for hazardous waste.

2. Waste Collection and Storage:

- Containers: Collect waste ethylene glycol in durable, leak-proof containers made of compatible material (e.g., high-density polyethylene) with a secure lid. Do not use containers that previously held food or beverages.
- Labeling: The container must be clearly labeled with the words "Hazardous Waste," the name and address of the business, and the accumulation start date.
- Segregation: Do not mix ethylene glycol waste with other types of waste, such as used oil or solvents, as this can complicate disposal and may be prohibited.
- Storage Location: Store the waste container in a designated, cool, dry, and well-ventilated area, such as a satellite accumulation area (SAA) or a central hazardous waste storage area. Keep the container tightly closed when not in use.

3. Disposal Options:

- Recycling: Recycling is the preferred method for managing used antifreeze. It reduces disposal costs and environmental impact. Many companies specialize in recycling ethylene

glycol.

- **Licensed Hazardous Waste Disposal:** If recycling is not an option, the waste must be disposed of through a licensed hazardous waste disposal contractor. These facilities are equipped to handle and dispose of the chemical in an environmentally responsible manner. Never pour ethylene glycol down the drain, into sewers, or onto the ground. This is illegal and can lead to contamination of groundwater and surface water.

4. Spill Management:

- **Small Spills:** In case of a small spill, alert personnel in the area and wear appropriate PPE. Contain the spill with an absorbent material like sand or vermiculite. Collect the absorbed material into a labeled container for hazardous waste disposal and clean the area with soap and water.
- **Large Spills:** For large spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department or emergency response team immediately.

5. **Record Keeping:** Maintain a log of the amount of waste ethylene glycol generated and the dates of disposal.

Quantitative Data Summary

Parameter	Value	Notes
Hazardous Waste Classification (California)	≥ 33% ethylene glycol	Waste containing this concentration is considered hazardous in California.
Workplace Exposure Limit (NIOSH REL)	50 ppm (ceiling limit)	Recommended exposure limit in the workplace.
Workplace Exposure Limit (ACGIH TLV)	39 ppm (as an aerosol)	Threshold limit value for workplace exposure.
Typical Disposal Cost (Clean Antifreeze)	\$2.00 - \$4.00 per gallon	For recyclable, uncontaminated antifreeze.
Typical Disposal Cost (Contaminated Antifreeze)	\$4.00 - \$7.00 per gallon	For antifreeze contaminated with other substances.
Maximum Container Size (Some Collection Centers)	5 gallons	Some retail and hazardous waste facilities have limits on the amount they will accept per visit.

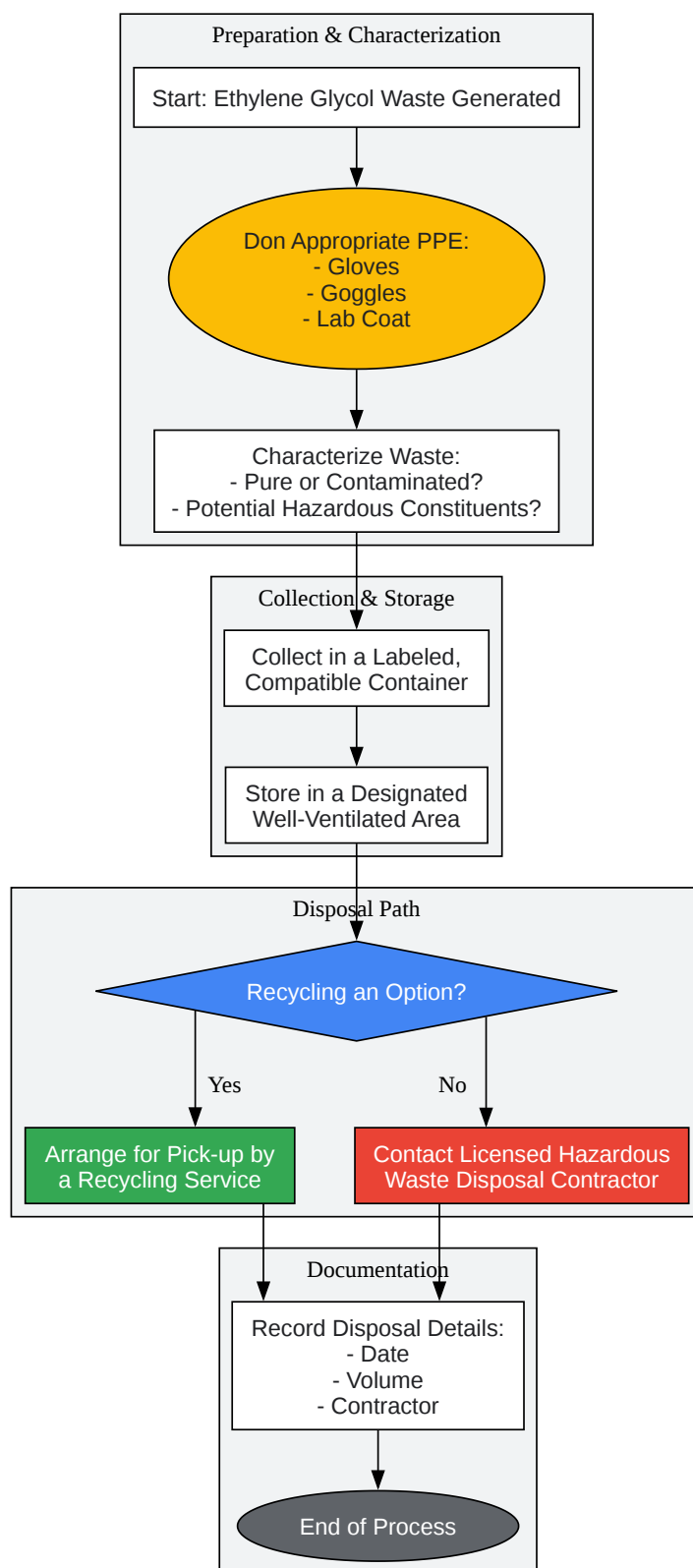
Experimental Protocols

Waste Characterization Protocol:

- Objective: To determine if the waste ethylene glycol is hazardous according to RCRA regulations.
- Methodology:
 - Contaminant Identification: Review the process that generated the waste to identify potential contaminants (e.g., heavy metals from cooling systems).
 - Toxicity Characteristic Leaching Procedure (TCLP): If heavy metal contamination is suspected, a sample of the waste should be sent to a certified laboratory for TCLP analysis. This test simulates landfill conditions to determine if hazardous constituents could leach into the groundwater.

- pH Testing: If the waste has been mixed with acids or bases, test the pH. A pH of ≤ 2 or ≥ 12.5 is characteristic of hazardous waste.
- Analysis: Compare the analytical results to the regulatory limits defined by the EPA in 40 CFR Part 261.24. If any contaminant concentration exceeds the regulatory level, the waste must be managed as hazardous waste.

Disposal Workflow



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Caption: Workflow for the proper disposal of ethylene glycol.

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References

- 1. [hwhenvironmental.com](https://www.hwhenvironmental.com) [hwhenvironmental.com]
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